

Technical Guide: Neutron Scattering Length Density of Sodium Decanoate-d19

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Compound of Interest

Compound Name: Sodium decanoate-D19

Cat. No.: B12413201

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Executive Summary

Sodium Decanoate-d19 (NaC10-d19) is a perdeuterated medium-chain fatty acid salt widely utilized in Small-Angle Neutron Scattering (SANS) to mask surfactant signals or create high-contrast model membrane systems.^[1] This guide provides the definitive calculation of its Scattering Length Density (SLD), experimental protocols for contrast variation, and its application in drug delivery research.

Quick Reference Data

Parameter	Value / Formula	Notes
Chemical Formula		Perdeuterated tail; headgroup non-exchangeable.[1]
Molecular Weight	~213.36 g/mol	vs. 194.25 g/mol for h-NaC10.[1]
Calc. SLD ()	$\sim 7.24 \times 10^{-6} \text{ \AA}^{-2}$	Calculated value (see Section 2).[1]
CMC (in)	~80–90 mM	Slightly lower than h-NaC10 due to isotope effect.[1]
Match Point	~110%	Requires theoretical extrapolation or specific solvent mixing.[1]

Theoretical Foundation: The Physics of Contrast

In neutron scattering, the "visibility" of a molecule depends on its Scattering Length Density (SLD) relative to the solvent. Unlike X-rays, which scatter from electrons (scaling with atomic number), neutrons scatter from nuclei via the strong nuclear force.[1] This interaction is random and isotope-dependent, creating the fundamental contrast mechanism used in SANS.[1]

Why Sodium Decanoate-d19?

Sodium decanoate is a permeation enhancer and model surfactant.[1] However, in a standard biological buffer (

), its hydrocarbon tail has a negative SLD (

), which provides poor contrast against proteins or lipids.

By replacing the 19 hydrogen atoms (

,

fm) with deuterium (

fm), the scattering length density of the surfactant tail shifts dramatically from negative to highly positive. This allows researchers to:

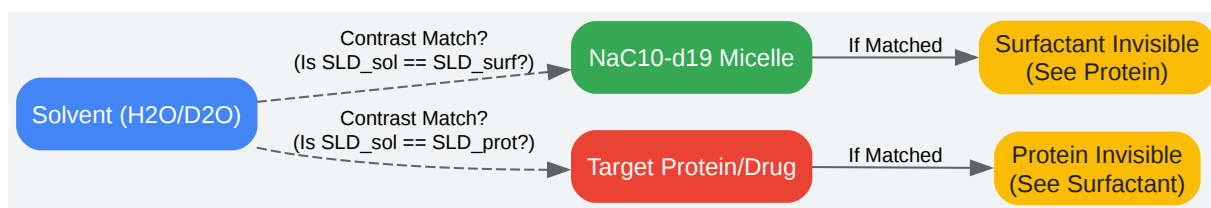
- Mask the Surfactant: In a solvent mixture of

that matches the SLD of NaC10-d19, the micelles become "invisible," allowing observation of solubilized membrane proteins.

- Highlight the Micelle: In pure

, NaC10-d19 shines brightly, maximizing the signal-to-noise ratio for structural determination.

[1]



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Figure 1: Logic flow for Contrast Variation experiments using NaC10-d19.

Calculation of SLD (The Core)

The SLD (

) is calculated using the summation of coherent scattering lengths (

) over the molecular volume (

).

Step 1: Summation of Scattering Lengths ()

Using authoritative NIST values [1]:

- f_m [1]

- fm[1]

- fm[1]

- fm[1]

Molecule:

[1][2]

- Carbon (10):

fm[1]

- Oxygen (2):

fm[1]

- Sodium (1):

fm[1]

- Deuterium (19):

fm[1]

Total

:

[1]

Step 2: Determination of Molecular Volume ()

This is the most critical source of error.[1] While the molecular weight is fixed, the volume depends on the partial molar volume in solution, which varies slightly with concentration and temperature.

- MW (d19): ~213.36 g/mol .[1][3]

- **Density Approximation:** The density of deuterated surfactants is typically ~1.12x that of hydrogenated forms, but the molar volume remains roughly conserved (isotope effect on volume is <0.5%).
- **Partial Molar Volume (**

): Literature values for sodium decanoate micelles place the partial molar volume at approximately 173.5 cm³/mol [2].[1]

[1]

Step 3: Final Calculation

[1]

Result:

Note: This value is higher than pure

(

), meaning NaC₁₀-d₁₉ cannot be perfectly matched in liquid water at standard pressure, but it provides exceptional contrast in

or mixed solvents.

Experimental Protocol: SANS Preparation

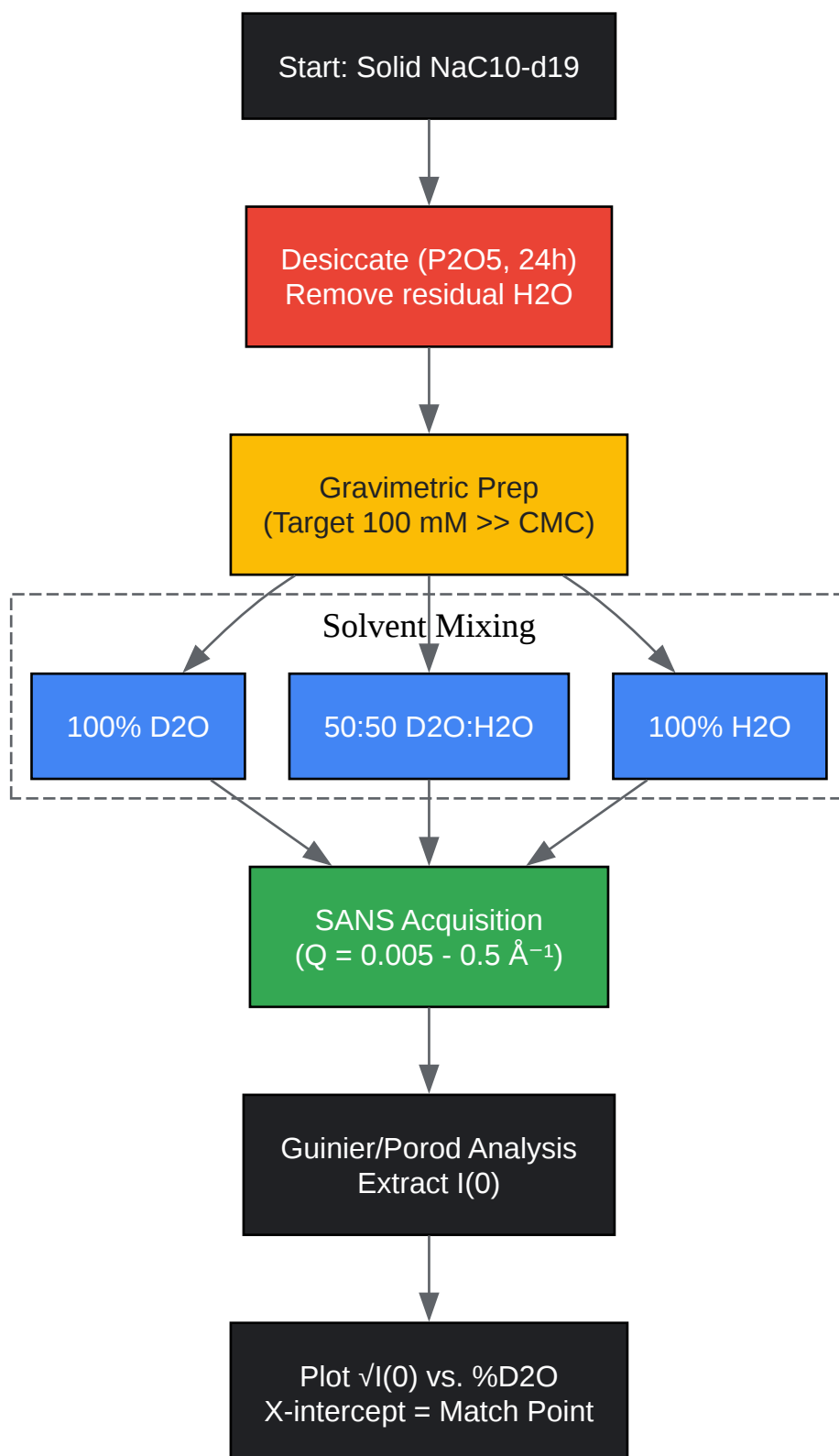
To ensure data integrity, the sample preparation must account for the hygroscopic nature of sodium decanoate and the purity of

Reagents

- **Sodium Decanoate-d₁₉:** >98% D enrichment (e.g., Sigma, C/D/N Isotopes).[1]
- : 99.9% purity for solvent matching.[1]
- **Buffer Salts:** Phosphate or Tris (use deuterated buffers if working at high contrast).[1]

Workflow: Contrast Series Preparation

This protocol establishes a "contrast series" to experimentally verify the Match Point.[1]



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Figure 2: Step-by-step workflow for determining the experimental match point.

Critical Steps for Validity

- **Desiccation:** Sodium decanoate is hygroscopic.^[1] Any absorbed atmospheric water will lower the effective SLD and introduce incoherent background scattering.^[1] Dry over under vacuum for 24 hours before weighing.
- **CMC Verification:** Ensure your concentration is at least CMC (~160-200 mM) to ensure stable micelles.^[1] Below CMC, you are scattering from monomers, which yields a flat, weak signal.^[1]
- **Incoherent Subtraction:** Measure a pure blank.^[1] The high incoherent scattering of Hydrogen is the dominant background noise.^[1] Correcting for this is vital for accurate determination.

Applications in Drug Development

Sodium decanoate (often called sodium caprate) is an FDA-approved excipient used to enhance the oral bioavailability of poorly permeable drugs (e.g., peptides like insulin).

Mechanism of Action Studies

Researchers use NaC10-d19 to study Tight Junction Modulation:

- **The Problem:** How does the surfactant interact with the lipid bilayer of epithelial cells?
- **The SANS Solution:**
 - Create model lipid vesicles (e.g., POPC) in solution.^[1]
 - Add NaC10-d19.^[1]

- Because the lipid tails (-POPC) have negative SLD and NaC10-d19 has positive SLD (similar to), the surfactant insertion into the bilayer can be tracked by monitoring changes in bilayer thickness and SLD profile. If the surfactant was hydrogenated, it would be indistinguishable from the lipid tails.

Data Interpretation

When analyzing SANS data of NaC10-d19 micelles containing a drug:

- Core-Shell Model: Use a core-shell fit where the core is the deuterated tail () and the shell is the hydrated headgroup.
- Drug Localization: If a hydrogenated drug is encapsulated, it will create a "hole" (low SLD region) within the high-SLD deuterated core, clearly revealing the drug's location and aggregation number.

References

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Sources

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